

An In-depth Technical Guide to Indole-3-acetyl glutamate-d4

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Compound of Interest

Compound Name: *Indole-3-acetyl glutamate-d4*

Cat. No.: *B15558331*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Indole-3-acetyl glutamate-d4 (IAGlu-d4) is the deuterium-labeled form of Indole-3-acetyl glutamate (IAGlu), a key metabolite in the homeostasis of the plant hormone indole-3-acetic acid (IAA). As a stable isotope-labeled internal standard, IAGlu-d4 is an indispensable tool for the accurate quantification of IAGlu in complex biological matrices using mass spectrometry. This technical guide provides a comprehensive overview of the properties of IAGlu-d4, detailed experimental protocols for its use, and the biochemical context of its unlabeled counterpart in plant physiology. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to effectively utilize IAGlu-d4 in their research endeavors.

Introduction

Indole-3-acetic acid (IAA) is the most abundant naturally occurring auxin in plants, playing a pivotal role in numerous aspects of plant growth and development. The precise regulation of IAA levels is crucial for normal physiological function. One of the primary mechanisms for controlling IAA homeostasis is through its conjugation to various molecules, including amino

acids. Indole-3-acetyl glutamate (IAGlu) is one such conjugate, formed by the enzymatic linkage of IAA to glutamic acid. This conjugation is generally considered a mechanism for the transport, storage, and deactivation of IAA.^[1]

To accurately study the dynamics of IAA metabolism, particularly the formation and degradation of its conjugates, highly sensitive and specific analytical methods are required. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for the quantification of plant hormones. The use of stable isotope-labeled internal standards is critical for achieving high accuracy and precision in LC-MS/MS-based quantification by correcting for matrix effects and variations in sample preparation and instrument response.

Indole-3-acetyl glutamate-d4, with four deuterium atoms incorporated into its structure, serves as an ideal internal standard for the quantification of endogenous IAGlu.

Physicochemical and Mass Spectrometric Properties

The properties of **Indole-3-acetyl glutamate-d4** are closely related to its unlabeled counterpart. The key distinction is the mass difference due to the incorporation of four deuterium atoms, which is fundamental to its application as an internal standard in mass spectrometry.

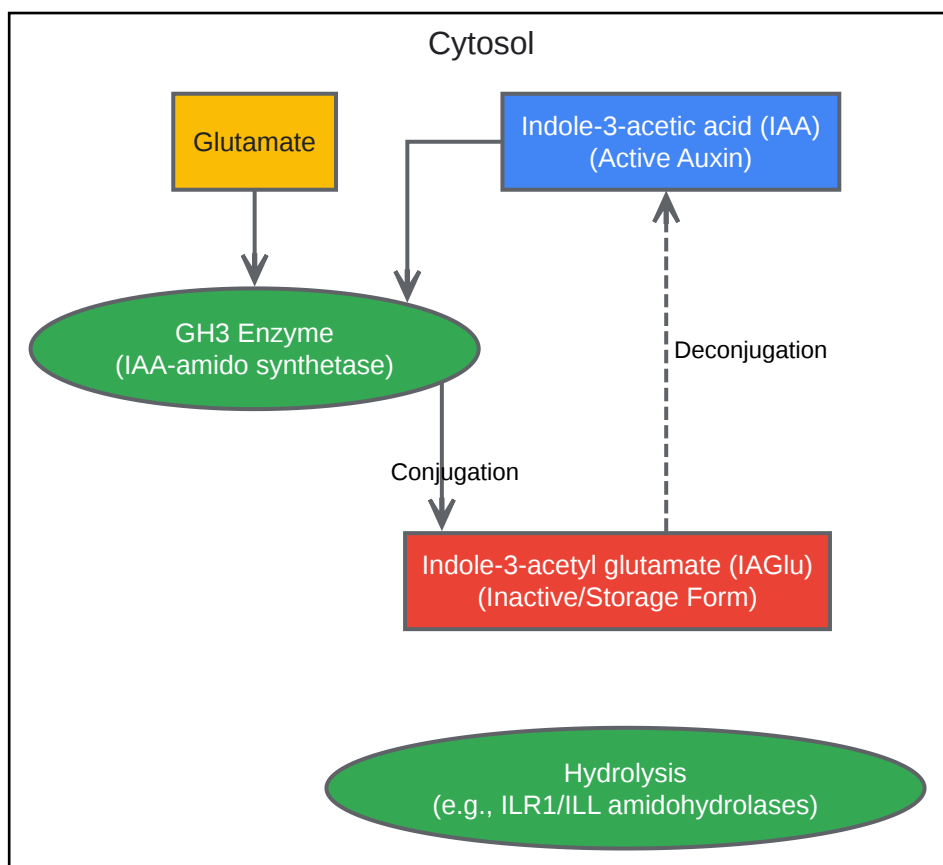
Quantitative Data Summary

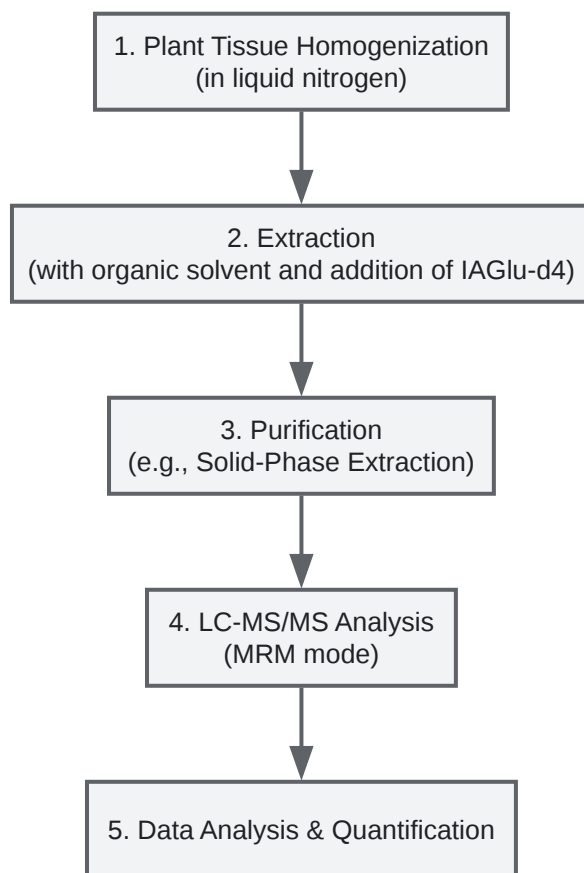
Property	Indole-3-acetyl glutamate (Unlabeled)	Indole-3-acetyl glutamate-d4 (Labeled)	Reference
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₅	C ₁₅ H ₁₂ D ₄ N ₂ O ₅	[2]
Monoisotopic Mass	304.1059 g/mol	308.1311 g/mol (Calculated)	[2]
Precursor Ion (m/z) [M+H] ⁺	305.1132	309.1384 (Predicted)	[2]
Key Fragment Ion (m/z)	130.0643	134.0895 (Predicted)	[2]
Melting Point	162.5 °C	Not available	[2]
Isotopic Purity	Not Applicable	>98% (Typical for commercial standards)	

Note: The precursor and fragment ion m/z values for **Indole-3-acetyl glutamate-d4** are predicted based on the addition of four deuterium atoms to the indole ring of the molecule. Users should confirm these values on their specific mass spectrometer.

Biochemical Context: The IAA Conjugation Pathway

In plants, the conjugation of IAA to amino acids is primarily catalyzed by the GRETCHEN HAGEN 3 (GH3) family of enzymes.[3][4] These enzymes are acyl-amido synthetases that play a crucial role in maintaining auxin homeostasis. The formation of IAA-glutamate is a key step in the regulation of active IAA levels within the cell.





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